

# An In-depth Technical Guide to the Thermodynamic Properties of 2,4-Pentanediol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Pentanediol

Cat. No.: B147393

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## Introduction

**2,4-Pentanediol** (CAS: 625-69-4), a chiral diol, is a versatile organic compound with significant applications in the pharmaceutical and chemical industries. Its utility as a chiral building block in the asymmetric synthesis of active pharmaceutical ingredients (APIs) and its role in various formulations underscore the importance of a thorough understanding of its physicochemical properties.<sup>[1]</sup> This technical guide provides a comprehensive database of the thermodynamic properties of **2,4-Pentanediol**, details the experimental methodologies for their determination, and explores its relevance in drug development.

## Core Thermodynamic Properties of 2,4-Pentanediol

A compilation of critically evaluated thermodynamic data for **2,4-Pentanediol** is presented below. These values are essential for process design, safety analysis, and formulation development.

### Table 1: General and Physical Properties of 2,4-Pentanediol

Property	Value	Unit	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>2</sub>	-	<a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	104.149	g/mol	<a href="#">[4]</a>
Normal Boiling Point	471 ± 10	K	<a href="#">[2]</a>
Melting Point (T <sub>fus</sub> )	318.15	K	<a href="#">[2]</a>
Density (liquid at 25 °C)	0.95	g/mL	

**Table 2: Enthalpy and Entropy Data for 2,4-Pentanediol**

Property	Value	Unit	Source(s)
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	72.5 ± 0.3	kJ/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$ )	-461.55	kJ/mol	<a href="#">[3]</a>
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-287.30	kJ/mol	<a href="#">[3]</a>
Enthalpy of Fusion ( $\Delta_{\text{fus}}H^\circ$ )	9.84	kJ/mol	<a href="#">[3]</a>

**Table 3: Heat Capacity and Transport Properties of 2,4-Pentanediol**

Property	Condition	Value Range	Unit	Source(s)
Heat Capacity at Constant Pressure (Cp,gas)	200 K - 1000 K	Data available	J/(mol·K)	[5]
Heat Capacity at Constant Pressure (Cp,liquid)	293 K - 353 K	Data available	J/(mol·K)	[6]
Viscosity (gas)	480 K - 1050 K	Data available	Pa·s	[4]
Viscosity (liquid)	320 K - 700 K	Data available	Pa·s	[4]
Thermal Conductivity (gas)	480 K - 1050 K	Data available	W/(m·K)	[4]
Thermal Conductivity (liquid)	320 K - 630 K	Data available	W/(m·K)	[4]

**Table 4: Vapor Pressure of 2,4-Pentanediol**

Temperature (K)	Pressure (kPa)	Source(s)
318.1 - 703	0.0315271 - 4087.74	[4]
381 - 383	2.7	[2]

## Experimental Protocols for Thermodynamic Property Determination

Accurate and reproducible experimental data are the foundation of thermodynamic databases. The following sections outline the general methodologies employed to measure the key thermodynamic properties of diols like **2,4-Pentanediol**.

# Calorimetry for Heat Capacity and Enthalpy Determination

Calorimetry is the primary technique for measuring heat changes in a system.

- Differential Scanning Calorimetry (DSC) for Heat Capacity: This is a common method for determining the isobaric heat capacity of liquids.[\[7\]](#)[\[8\]](#)
  - Principle: A sample and a reference material are subjected to a controlled temperature program (heating and cooling ramps). The difference in heat flow required to maintain the sample and reference at the same temperature is measured. This difference is proportional to the heat capacity of the sample.[\[9\]](#)
  - General Protocol:
    - Calibration: The DSC instrument is calibrated for temperature and heat flow using standard materials with known melting points and enthalpies of fusion.
    - Sample Preparation: A precise mass of **2,4-Pentanediol** is hermetically sealed in a sample pan. An empty pan is used as a reference.
    - Measurement: The sample and reference are placed in the DSC cell. The measurement involves an isothermal period, followed by a linear heating or cooling ramp over the desired temperature range (e.g., 0 to 70 °C at 10 °C/min).[\[9\]](#)
    - Data Analysis: The heat flow data from the heating and cooling segments are used to calculate the specific heat capacity as a function of temperature.[\[9\]](#)
- Condensation/Vaporization Calorimetry for Enthalpy of Vaporization:
  - Principle: The enthalpy of vaporization can be determined by measuring the heat absorbed during the evaporation of a liquid or the heat released during the condensation of its vapor at constant pressure.[\[10\]](#)
  - General Protocol (Condensation Calorimeter):

- Apparatus: A condensation calorimeter with a system for controlled evaporation, vapor transport, and condensation is used. The apparatus includes precise temperature and coolant flow rate monitoring.[\[10\]](#)
- Procedure: The liquid is evaporated in an external boiler. The vapor is then passed into a calorimetric vessel where it condenses. The heat released during condensation is absorbed by a coolant.
- Measurement: The enthalpy of vaporization is calculated from the mass of the condensed liquid, the flow rate of the coolant, and the temperature difference of the coolant at the inlet and outlet.[\[10\]](#)

## Vapor Pressure Measurement

The vapor pressure of a liquid is a critical property for understanding its volatility and for designing distillation and other separation processes.

- Static Method:
  - Principle: A degassed sample of the liquid is introduced into an evacuated, thermostatted vessel. The pressure exerted by the vapor in equilibrium with the liquid is measured at a constant temperature.[\[1\]](#)[\[11\]](#)
  - General Protocol:
    - Apparatus: A static vapor pressure apparatus consists of a sample cell connected to a pressure transducer and a vacuum system. The cell is placed in a thermostat for precise temperature control.[\[1\]](#)
    - Sample Preparation: The sample is thoroughly degassed to remove any dissolved air or other volatile impurities.
    - Measurement: The degassed sample is introduced into the evacuated cell. The system is allowed to reach thermal and phase equilibrium at a set temperature. The pressure measured by the transducer is the vapor pressure of the substance. Measurements are repeated at different temperatures.[\[1\]](#)

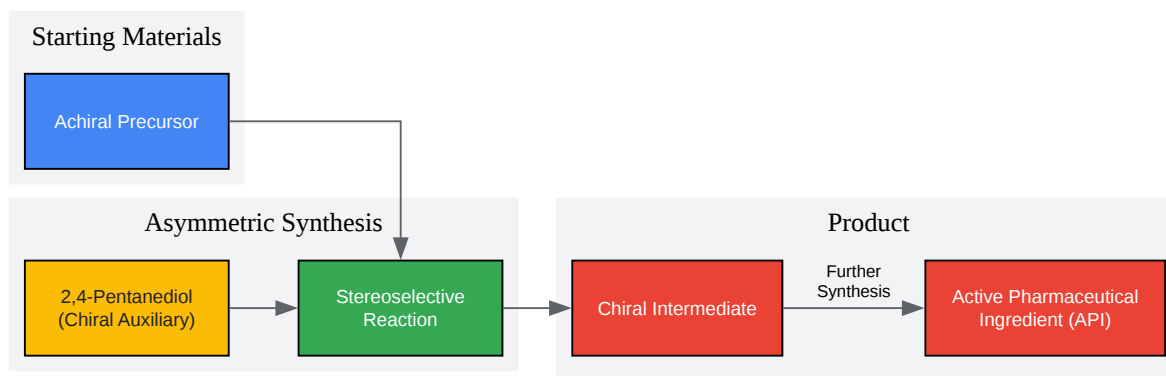
- Dynamic (Ebulliometric) Method:
  - Principle: This method involves measuring the boiling temperature of the liquid at a controlled pressure. The vapor pressure is equal to the applied pressure at the boiling point.[\[12\]](#)
  - General Protocol:
    - Apparatus: An ebulliometer is used, which is designed to maintain a stable boiling state and to measure the temperature of the liquid-vapor equilibrium accurately.
    - Procedure: The pressure in the system is controlled using a pressure regulation system. The liquid is heated to its boiling point under the set pressure.
    - Measurement: The boiling temperature is precisely measured. The vapor pressure at that temperature is the controlled pressure in the system.

## Relevance in Drug Development

**2,4-Pentanediol**'s unique structural and chemical properties make it a valuable molecule in the pharmaceutical industry.

## Chiral Building Block in Asymmetric Synthesis

The presence of two stereocenters in **2,4-Pentanediol** makes it an important chiral building block for the synthesis of complex, enantiomerically pure drug molecules.[\[1\]](#) The stereochemistry of a drug is often critical to its efficacy and safety, with different enantiomers potentially exhibiting different pharmacological activities or toxicities.[\[13\]](#) Asymmetric synthesis, which selectively produces one enantiomer, is therefore a cornerstone of modern drug development.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

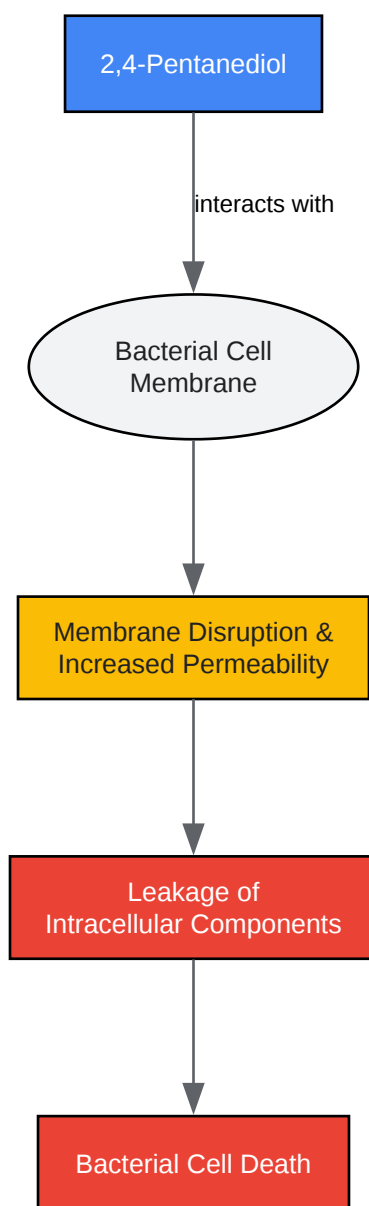


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Workflow for **2,4-Pentanediol** in Asymmetric Synthesis.

## Antimicrobial Activity and Formulation

Diols, including pentanediols, are known to possess antimicrobial properties.<sup>[2][18]</sup> While the exact mechanism for **2,4-Pentanediol** is not extensively detailed in the literature, the general mechanism for aliphatic diols is believed to involve the disruption of the bacterial cell membrane.<sup>[18]</sup> This disruption leads to increased membrane permeability, leakage of intracellular components, and ultimately cell death.<sup>[19]</sup> This property makes **2,4-Pentanediol** a potentially useful excipient in topical and other formulations, acting as a preservative to prevent microbial growth.



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Proposed Antimicrobial Mechanism of Action for Diols.

## Conclusion

This technical guide provides a centralized resource for the thermodynamic properties of **2,4-Pentandiol**, essential for its application in research and industrial settings, particularly within drug development. The compiled data, alongside an overview of experimental methodologies and its roles in asymmetric synthesis and as a potential antimicrobial agent, offer a solid foundation for scientists and engineers working with this versatile compound. Further research



into specific biological signaling pathways and more detailed experimental protocols will continue to enhance our understanding and utilization of **2,4-Pentanediol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of 2,4-Pentanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147393#2-4-pentanediol-thermodynamic-properties-database]

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